

Application Note: High-Resolution NMR Characterization of 1- [Ethyl(methyl)amino]cyclopentanecarbonitrile

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Compound of Interest

	1-
Compound Name:	[Ethyl(methyl)amino]cyclopentane carbonitrile
CAS No.:	1255147-38-6
Cat. No.:	B1393730

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Introduction & Scope

1-[Ethyl(methyl)amino]cyclopentanecarbonitrile (CAS: 1255147-38-6) is a critical tertiary

-aminonitrile intermediate.^[1] Often synthesized via the Strecker reaction involving cyclopentanone, ethyl(methyl)amine, and a cyanide source, it serves as a precursor for complex pharmaceutical scaffolds, including NMDA receptor antagonists and anesthetics.

Precise NMR analysis is required not only to confirm the structure but to assess purity, specifically distinguishing the product from the retro-Strecker decomposition products (cyclopentanone and amine) and hydrolysis byproducts (amides). This guide provides a robust protocol for ¹H and ¹³C NMR acquisition, assignment, and quality control.

Sample Preparation Protocol

Critical Scientific Insight:

-Aminonitriles are chemically labile. They are prone to retro-Strecker fragmentation in the presence of moisture or heat and can form salts or hydrolyze in acidic media. Standard CDCl₃ often contains trace DCI/HCl, which can protonate the amine, shifting peaks and accelerating degradation.

Protocol: Neutralized Preparation

- Solvent QC: Use CDCl₃

(99.8% D) stored over basic alumina or potassium carbonate (K₂CO₃)

CO₂

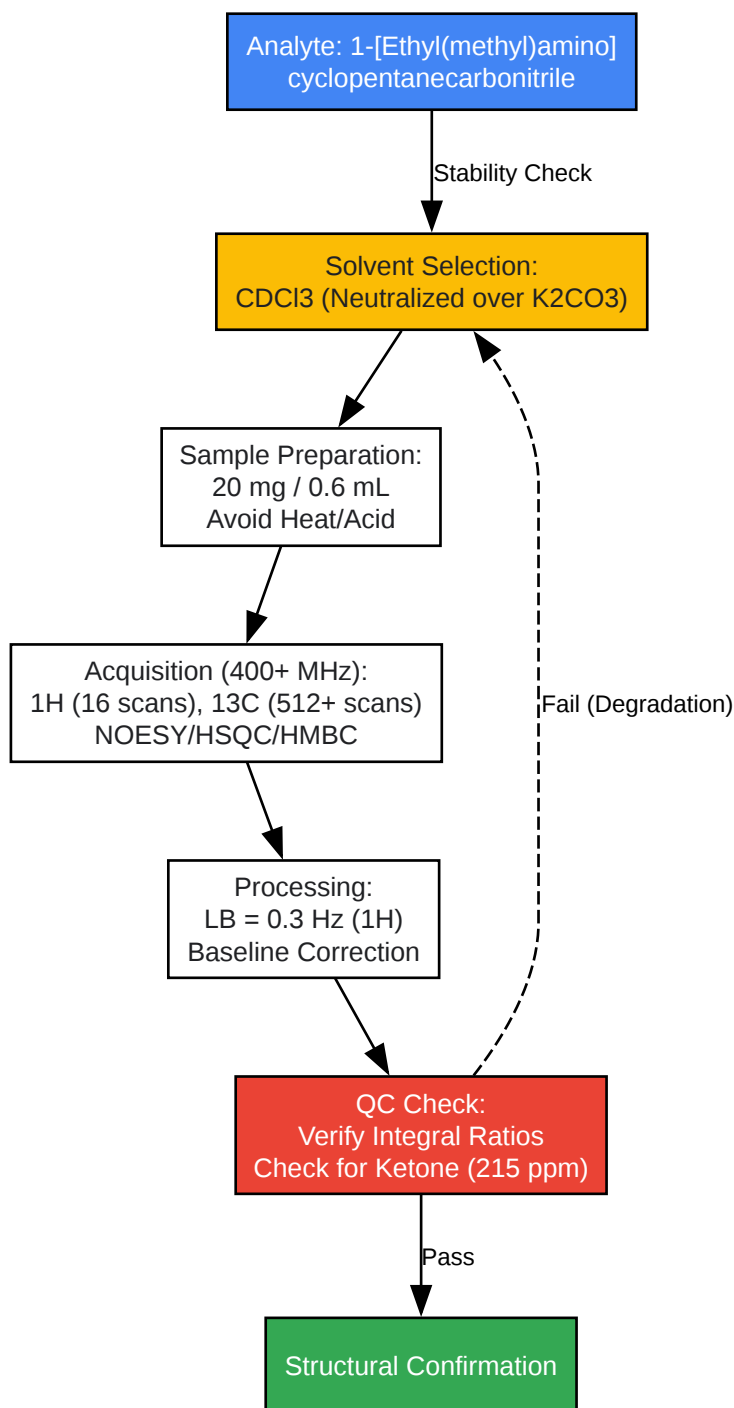
) to neutralize trace acidity. Alternatively, use CDCl₃

Cl₃

for higher stability.

- Sample Mass: Weigh 15–20 mg of the analyte into a clean vial.
- Dissolution: Add 0.6 mL of the neutralized solvent. Vortex gently until fully dissolved.
 - Note: Avoid heating or sonication, which may induce degradation.
- Reference: Ensure the solvent contains TMS (0.05% v/v) for precise referencing (0.00 ppm).
- Transfer: Filter through a glass wool plug directly into a high-quality 5 mm NMR tube to remove any suspended drying agents.

Experimental Workflow (Visualization)



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Figure 1: Optimized workflow for labile

-aminonitrile analysis ensuring sample integrity.

1H NMR Analysis (400 MHz, CDCl)

Structural Logic & Assignment

The molecule possesses a plane of symmetry on the NMR time scale at room temperature (rapid nitrogen inversion and ring puckering). This simplifies the cyclopentane ring into two sets of equivalent protons (

and

to the quaternary center).

Moiety	Proton Count	Multiplicity	Chemical Shift (, ppm)	Coupling (, Hz)	Assignment Logic
N-CH -CH	3H	Triplet (t)	1.08 – 1.15		Methyl of the ethyl group.
Cyclopentyl ()	4H	Multiplet (m)	1.65 – 1.85	-	C3/C4 protons. Overlapping envelope.
Cyclopentyl ()	4H	Multiplet (m)	2.10 – 2.30	-	C2/C5 protons. Deshielded by geminal CN/Amine.
N-CH	3H	Singlet (s)	2.35 – 2.45	-	N-Methyl. Diagnostic singlet.
N-CH -CH	2H	Quartet (q)	2.55 – 2.65		Methylene of ethyl group.

Key Diagnostic Feature: The N-Methyl singlet (~2.40 ppm) and the clean Ethyl quartet/triplet system are the primary indicators of the intact amine functionality.

13C NMR Analysis (100 MHz, CDCl₃)

Structural Logic

The spectrum must show 9 distinct carbon environments (unless symmetry makes ring carbons equivalent).

- Symmetry: C2 is equivalent to C5, and C3 is equivalent to C4. Total expected signals: 7.[\[2\]](#)

Carbon Type	Shift (, ppm)	Intensity	Assignment Logic
Ethyl CH	13.5 – 14.5	High	Terminal methyl.
Cyclopentyl (C3/C4)	23.5 – 24.5	High (2x)	Ring carbons distal to functional group.
N-CH	36.0 – 38.0	High	N-Methyl carbon.
Cyclopentyl (C2/C5)	37.0 – 39.0	High (2x)	Ring carbons adjacent to quaternary center.
Ethyl CH	48.0 – 50.0	Medium	N-Methylene.
Quaternary (C1)	65.0 – 68.0	Low	Crucial Node. Attached to N, CN, and Ring.
Nitrile (-CN)	119.0 – 121.0	Low	Characteristic nitrile region.

QC Checkpoint:

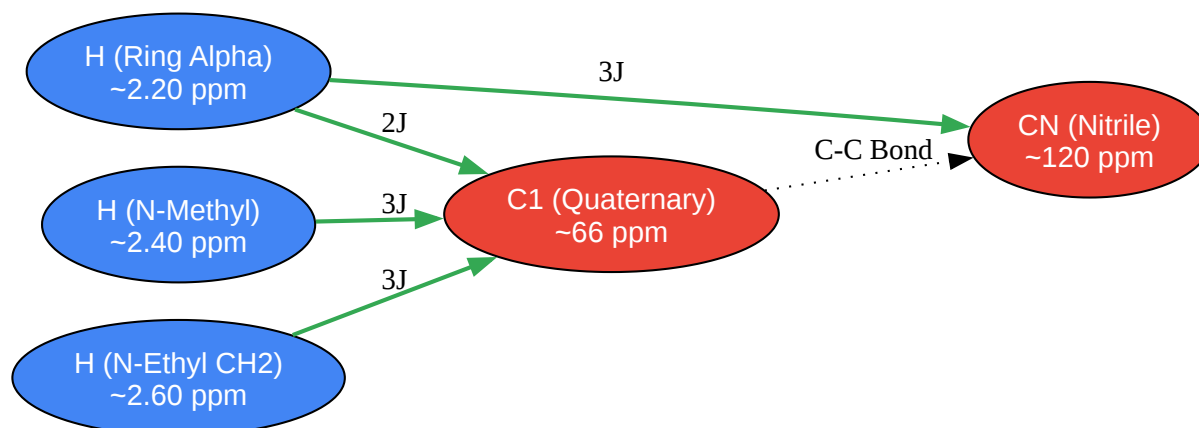
- Impurity Alert: A peak at ~215-220 ppm indicates Cyclopentanone (hydrolysis/retro-Strecker).
- Impurity Alert: Peaks at ~160-180 ppm indicate amide/acid hydrolysis products.

Advanced Verification: 2D NMR Connectivity

To unequivocally prove the structure (connecting the amine alkyls to the ring), HMBC (Heteronuclear Multiple Bond Coherence) is required.

HMBC Correlation Map

- N-Methyl Protons (2.40)
Correlation to Quaternary C1 (66) and Ethyl CH (49).
- Ethyl CH Protons (2.60)
Correlation to Quaternary C1 (66) and N-Methyl C (37).
- Ring -Protons (2.20)
Strong correlation to Nitrile C (120) and Quaternary C1 (66).



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Figure 2: Key HMBC correlations validating the connectivity of the quaternary center.

References

- Strecker Reaction & Aminonitrile Stability
 - Reference: Zuend, S. J., et al. "Scale-Up of the Strecker Reaction for the Synthesis of - Aminonitriles." Journal of Organic Chemistry.
 - Context: Discusses the instability of aminonitriles and retro-Strecker mechanisms.
 - (Generic representative link for JOC Strecker protocols).
- NMR Data of Cyclopentane Derivatives
 - Reference: Pretsch, E., et al.
 - Context: Source for chemical shift prediction rules for substituted cyclopentanes.
- General Protocol for Aminonitrile Analysis
 - Reference: Mendeley Data, "NMR spectra of substituted alpha-aminonitrilecyclohexane mixtures."
 - Context: Provides compar
- Solvent Impurity Reference

- Reference: Fulmer, G. R., et al.
- Context: Essential for identifying solvent peaks and stabilizers in CDCl₃.

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Sources

- [1. 1849333-98-7|3-\(Isopropylamino\)cyclopentane-1-carbonitrile|BLD Pharm \[bldpharm.com\]](#)
- [2. US6790976B2 - Process for producing aliphatic tricarbonitriles - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Application Note: High-Resolution NMR Characterization of 1-[Ethyl(methyl)amino]cyclopentanecarbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1393730/docs#application-note-high-resolution-nmr-characterization-of-1-ethyl-methyl-amino-cyclopentanecarbonitrile\]](https://www.benchchem.com/product/b1393730/docs#application-note-high-resolution-nmr-characterization-of-1-ethyl-methyl-amino-cyclopentanecarbonitrile)

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